

Personal protective equipment for handling 1,4-Bis(2-bromoethoxy)benzene

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Compound of Interest

Compound Name: 1,4-Bis(2-bromoethoxy)benzene

Cat. No.: B1267954

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Essential Safety and Handling Guide for 1,4-Bis(2-bromoethoxy)benzene

This guide provides immediate, essential safety protocols and logistical information for handling **1,4-Bis(2-bromoethoxy)benzene** (CAS No: 5471-84-1). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining detailed operational and disposal plans.

Chemical Identification and Hazards

1,4-Bis(2-bromoethoxy)benzene is a chemical intermediate used in various synthetic applications, including the preparation of liquid-crystalline pillar[1]- and pillar[2]arenes.[2] It is crucial to understand its hazards before handling.

Signal Word: Warning[3]

Primary Hazards:

- Harmful if swallowed: Causes acute oral toxicity.[3]
- Causes serious eye irritation: Can result in significant eye damage upon contact.[3]
- Lachrymator: The substance can cause an increased flow of tears.[3]

- **Combustible Liquid:** It is a combustible material that can ignite when exposed to heat or flame.[3]

It is not known to be a carcinogen, and no data is available on its potential for skin corrosion, germ cell mutagenicity, or respiratory sensitization.[3]

Quantitative Data Summary

The physical and chemical properties of **1,4-Bis(2-bromoethoxy)benzene** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₂ Br ₂ O ₂	[4]
Molecular Weight	324.01 g/mol	[4]
Appearance	Clear, colorless to light yellow liquid	[3]
Odor	Characteristic	[3]
Boiling Point	220 - 221 °C (428 - 429.8 °F)	[3]
Flash Point	89 °C (192.2 °F)	[3]
Vapor Pressure	21 hPa @ 94 °C	[3]
Vapor Density	6.4	[3]
Water Solubility	Insoluble	[3]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary defense against exposure. The following equipment is mandatory when handling **1,4-Bis(2-bromoethoxy)benzene**. [5]

PPE Category	Specification	Rationale
Eye/Face Protection	Wear chemical safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US) standards. A face shield should be worn when there is a risk of splashing. [6] [7]	To protect against serious eye irritation and splashes. [3]
Skin Protection	Wear a flame-resistant lab coat and chemically impervious gloves (e.g., nitrile or butyl rubber). Ensure gloves are inspected before use and change them immediately if contaminated. [6] [8]	To prevent skin contact.
Respiratory Protection	All handling should occur in a certified chemical fume hood. If ventilation is inadequate or if exposure limits are exceeded, use a full-face respirator with an organic vapor cartridge. [6] [9]	To prevent inhalation of vapors.
Footwear	Closed-toe shoes made of a chemical-resistant material must be worn. [5] [10]	To protect feet from spills.

Step-by-Step Handling Protocol

Adherence to a structured operational plan minimizes risk and ensures procedural consistency.

Step 1: Preparation

- Ensure a certified chemical fume hood is operational.
- Verify that an eyewash station and safety shower are accessible and unobstructed.[\[11\]](#)

- Assemble all necessary PPE and inspect it for integrity.[\[5\]](#)
- Prepare all necessary equipment and reagents before introducing the chemical.
- Keep the Safety Data Sheet (SDS) readily available for reference.

Step 2: Weighing and Transfer

- Conduct all weighing and transfer operations exclusively within the chemical fume hood.[\[5\]](#)
- Use grounded, non-sparking tools to prevent ignition.[\[9\]](#)[\[12\]](#)
- Keep the container of **1,4-Bis(2-bromoethoxy)benzene** tightly closed when not in use.[\[3\]](#)[\[8\]](#)
- Transport the chemical in a sealed, labeled container within secondary containment.[\[13\]](#)

Step 3: In-Use Procedures

- Avoid the formation of aerosols.[\[14\]](#)
- Do not eat, drink, or smoke in the handling area.[\[3\]](#)
- Maintain awareness of ignition sources and keep the chemical away from heat, sparks, and open flames.[\[3\]](#)[\[11\]](#)

Step 4: Post-Handling and Cleanup

- Thoroughly decontaminate all equipment and the work area after use.
- Wash hands and any exposed skin thoroughly with soap and water after removing PPE.[\[3\]](#)
- Remove and dispose of contaminated PPE as hazardous waste.[\[8\]](#)

Emergency Procedures

First Aid Measures:

- **Eye Contact:** Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate

medical attention.[3][15]

- Skin Contact: Take off immediately all contaminated clothing. Wash the affected area with soap and plenty of water. If skin irritation persists, consult a physician.[3][15]
- Ingestion: Clean mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Call a poison center or doctor immediately if you feel unwell.[3][15]
- Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Get medical attention if symptoms occur.[3][15]

Accidental Release Measures:

- Evacuate: Evacuate non-essential personnel from the spill area.[16]
- Ventilate: Ensure adequate ventilation.
- Contain: Use personal protective equipment. Remove all sources of ignition.[11][14] Contain the spill with a non-combustible absorbent material like sand or earth.[14][16]
- Collect: Scoop the absorbed material into a suitable, closed container for disposal.[11][16]
- Clean: Clean the spill area with soap and water.[13]
- Report: Report the spill to the appropriate environmental health and safety department.[16]

Storage and Disposal Plan

Storage:

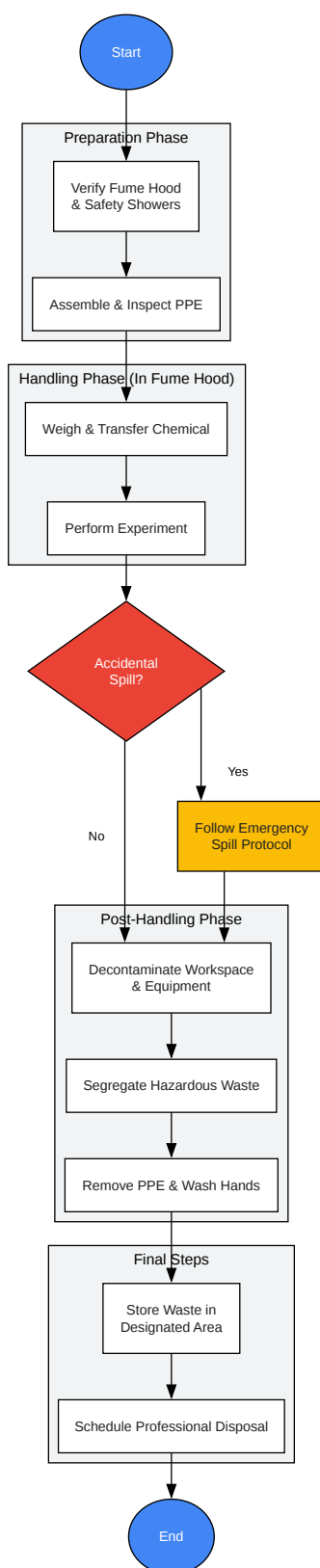
- Store in a dry, cool, and well-ventilated place.[3][11]
- Keep containers tightly closed.[3][8]
- Store away from heat, sparks, flames, and incompatible materials such as strong oxidizing agents.[3][8][11]
- Store in a designated corrosives or flammables area as appropriate.[13][15]

Disposal:

- All waste materials containing **1,4-Bis(2-bromoethoxy)benzene** must be treated as hazardous waste.^[5]
- Dispose of contents and containers to an approved waste disposal plant in accordance with local, state, and federal regulations.^{[3][15]}
- Do not release the product into drains or the environment.^[9]

Safe Handling Workflow

The following diagram outlines the logical workflow for the safe handling of **1,4-Bis(2-bromoethoxy)benzene**.



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Caption: Workflow for the safe handling of **1,4-Bis(2-bromoethoxy)benzene**.

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References

- 1. bp.com [bp.com]
- 2. 1,4-Bis-(2-bromoethoxy)-benzene | 5471-84-1 [chemicalbook.com]
- 3. assets.thermofisher.cn [assets.thermofisher.cn]
- 4. 1,4-Bis(2-bromoethoxy)benzene | C₁₀H₁₂Br₂O₂ | CID 231758 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. benchchem.com [benchchem.com]
- 6. echemi.com [echemi.com]
- 7. quora.com [quora.com]
- 8. ehs.washington.edu [ehs.washington.edu]
- 9. Benzene | Environmental Health and Safety | Oregon State University [ehs.oregonstate.edu]
- 10. osha.gov [osha.gov]
- 11. fishersci.com [fishersci.com]
- 12. airgas.com [airgas.com]
- 13. ehs.umich.edu [ehs.umich.edu]
- 14. cpchem.com [cpchem.com]
- 15. fishersci.com [fishersci.com]
- 16. benchchem.com [benchchem.com]
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